

# NMR Spectral Data for Ethyl Linoleate

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Ethyl Linoleate

CAS No.: 544-35-4

Cat. No.: S622767

Get Quote

The most detailed NMR information comes from a protocol for the closely related compound, **methyl linoleate** [1]. The structure is identical except for the alcohol portion of the ester (methyl instead of ethyl), so the chemical shifts for the fatty acid chain are directly comparable. The data is assumed to be for a CDCl<sub>3</sub> solution [1].

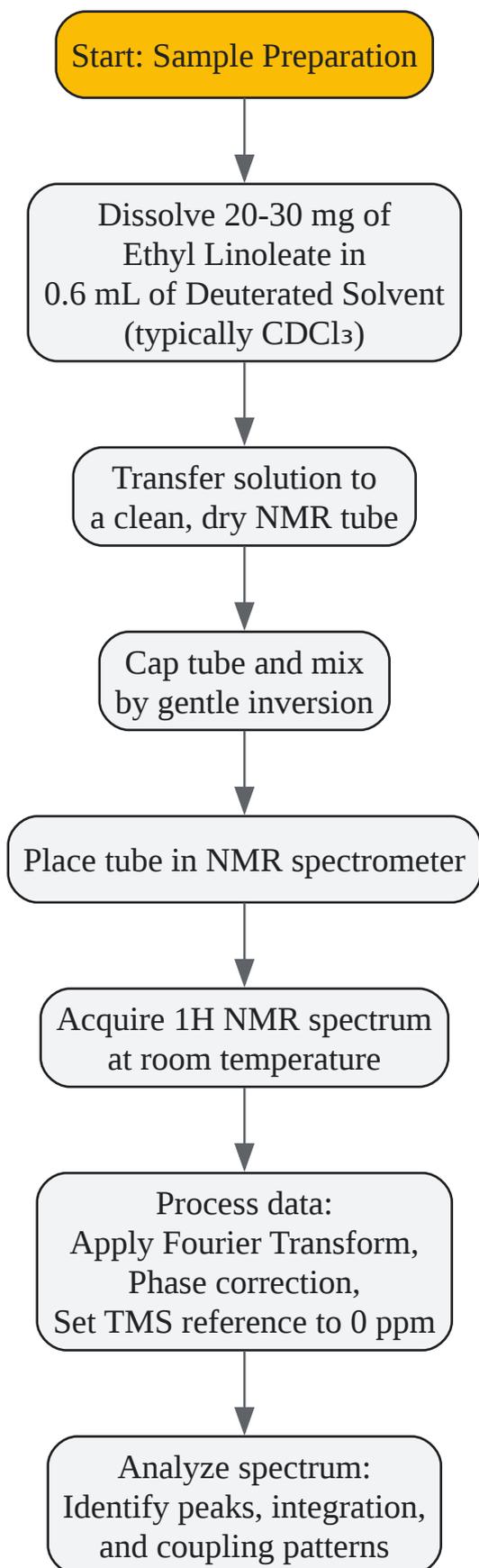
You can use the following table to anticipate the key signals in an **ethyl linoleate** spectrum. For the ethyl ester group, the quartet and triplet typically appear around **4.05 ppm** and **1.20 ppm**, respectively.

Proton Group	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration
-CH=CH- (of diene)	5.31 - 5.37	Multiplet	4H
-O-CH <sub>2</sub> -CH <sub>3</sub>	~4.05	Quartet	2H
-CH <sub>2</sub> - (between double bonds, C-11)	2.75	Triplet	2H
-CH <sub>2</sub> - ( $\alpha$ to carbonyl, C-2)	2.29	Triplet	2H
-CH <sub>2</sub> - (allylic, C-8 & C-14)	2.00 - 2.05	Multiplet	4H
-CH <sub>2</sub> - ( $\beta$ to carbonyl, C-3)	1.58 - 1.60	Multiplet	2H
-CH <sub>2</sub> - (methylene chain)	1.24 - 1.34	Multiplet	14H
-O-CH <sub>2</sub> -CH <sub>3</sub>	~1.20	Triplet	3H

Proton Group	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration
-CH <sub>3</sub> (terminal)	0.87	Triplet	3H

## General NMR Measurement Protocol

The following workflow outlines the standard procedure for preparing and analyzing an **ethyl linoleate** sample by NMR spectroscopy, based on common laboratory practices.



Click to download full resolution via product page

## Research-Grade Analysis Technique

For advanced, quantitative analysis of oxidation processes in **ethyl linoleate**,  **$^{13}\text{C}$  NMR with isotope labeling** is a powerful technique [2] [3]. One research study used uniformly labeled  **$^{13}\text{C}^{18}$ -Ethyl Linoleate** to monitor the individual evolution of hydroperoxides and peroxy crosslinks during metal-catalyzed oxidation [3]. This method significantly enhances the intensity of  $^{13}\text{C}$  NMR signals, allowing for clearer identification and more accurate quantification of reaction intermediates and products compared to conventional NMR methods [3].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. 2.4.1. Methyl Linoleate (1) [bio-protocol.org]
2. Oxidation of  $^{13}\text{C}$ -labeled ethyl linoleate monitored and ... [research.tue.nl]
3. Oxidation of  $^{13}\text{C}$ -labeled ethyl linoleate monitored and ... [sciencedirect.com]

To cite this document: Smolecule. [NMR Spectral Data for Ethyl Linoleate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b622767#ethyl-linoleate-nmr-spectrum>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)